

Application Notes: Micellar Electrokinetic Chromatography for the Analysis of Quinoline Yellow

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Quinoline Yellow

Cat. No.: B133950

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Introduction

Quinoline Yellow (INS No. 104, CI Food Yellow 13) is a synthetic food colorant widely used in beverages, confectionery, and pharmaceuticals.[1][2][3] It is a mixture of sodium salts of the mono-, di-, and trisulfonated derivatives of 2-(2-quinolyl)-1,3-indandione.[1][4][5] Due to regulatory requirements and potential health concerns, accurate and reliable analytical methods for the quantification of **Quinoline Yellow** and its subsidiary coloring matters in various matrices are essential. Micellar Electrokinetic Chromatography (MEKC) offers a powerful analytical tool for this purpose.

MEKC is a hybrid separation technique that combines the principles of capillary electrophoresis and chromatography.[6][7] It is particularly well-suited for the analysis of both charged and neutral analytes in a single run.[6][8][9] In MEKC, a surfactant is added to the background electrolyte at a concentration above its critical micelle concentration (CMC), leading to the formation of micelles.[7] These micelles act as a pseudo-stationary phase, and the separation of analytes is based on their differential partitioning between the micelles and the surrounding aqueous buffer.[6][7]

Principle of MEKC in Quinoline Yellow Analysis

Quinoline Yellow consists of sulfonated anionic compounds. In a typical MEKC setup under alkaline conditions, a strong electroosmotic flow (EOF) is generated towards the cathode.[7]

The anionic micelles of a surfactant like sodium dodecyl sulfate (SDS) migrate electrophoretically towards the anode, against the EOF. The components of **Quinoline Yellow**, being anionic, will also migrate towards the anode. Their separation is achieved based on their hydrophobicity and charge, which governs their interaction with the SDS micelles. More hydrophobic components will partition more strongly into the micelles and thus have a slower net migration towards the cathode, resulting in longer migration times.

Experimental Protocol

This protocol provides a starting point for the analysis of **Quinoline Yellow** in food and pharmaceutical samples using MEKC. Optimization of specific parameters may be required depending on the sample matrix and instrumentation.

1. Instrumentation and Materials

- Capillary Electrophoresis (CE) system equipped with a UV-Vis detector.
- Uncoated fused-silica capillary (e.g., 50 μm i.d., ~50-70 cm total length).
- Data acquisition and analysis software.
- pH meter.
- Analytical balance.
- Micropipettes and vials.
- Syringe filters (0.45 μm).
- **Quinoline Yellow** analytical standard.
- Sodium dodecyl sulfate (SDS).
- Sodium tetraborate.
- Boric acid.
- Sodium hydroxide.

- Methanol (HPLC grade).
- Deionized water (18 MΩ·cm).

2. Preparation of Solutions

- Background Electrolyte (BGE): Prepare a 20 mM sodium tetraborate buffer containing 100 mM SDS. Adjust the pH to 9.2 with a concentrated sodium hydroxide or boric acid solution. Filter the buffer through a 0.45 µm syringe filter before use.
- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of **Quinoline Yellow** analytical standard in deionized water to prepare a stock solution of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the BGE to obtain concentrations in the desired range (e.g., 1-100 µg/mL).

3. Sample Preparation

- Liquid Samples (e.g., Beverages): Degas the sample by sonication. Filter an aliquot through a 0.45 µm syringe filter. Dilute the filtered sample with the BGE to a concentration within the calibration range.
- Solid Samples (e.g., Candies, Tablets): Accurately weigh a representative amount of the homogenized sample. Dissolve the sample in a known volume of deionized water or a suitable solvent mixture (e.g., water-methanol). Sonicate to ensure complete dissolution. Centrifuge to remove any insoluble excipients. Filter the supernatant through a 0.45 µm syringe filter. Dilute the filtered solution with the BGE to a concentration within the calibration range.

4. MEKC Conditions

- Capillary: Uncoated fused-silica, 50 µm i.d., 60 cm total length (50 cm effective length).
- Capillary Conditioning: At the beginning of each day, rinse the capillary with 0.1 M NaOH (10 min), deionized water (10 min), and finally with the BGE (20 min). Between runs, rinse with the BGE for 2-3 minutes.

- Injection: Hydrodynamic injection at 50 mbar for 5 seconds.
- Separation Voltage: 25 kV.
- Temperature: 25 °C.
- Detection: UV detection at 280 nm and 411 nm (the absorption maximum for **Quinoline Yellow**).

5. Data Analysis

- Identify the peaks corresponding to the different sulfonated components of **Quinoline Yellow** based on their migration times in the standard chromatogram.
- Construct a calibration curve by plotting the peak area of the main component(s) against the corresponding concentration of the working standard solutions.
- Quantify the amount of **Quinoline Yellow** in the sample by interpolating the peak area from the calibration curve.

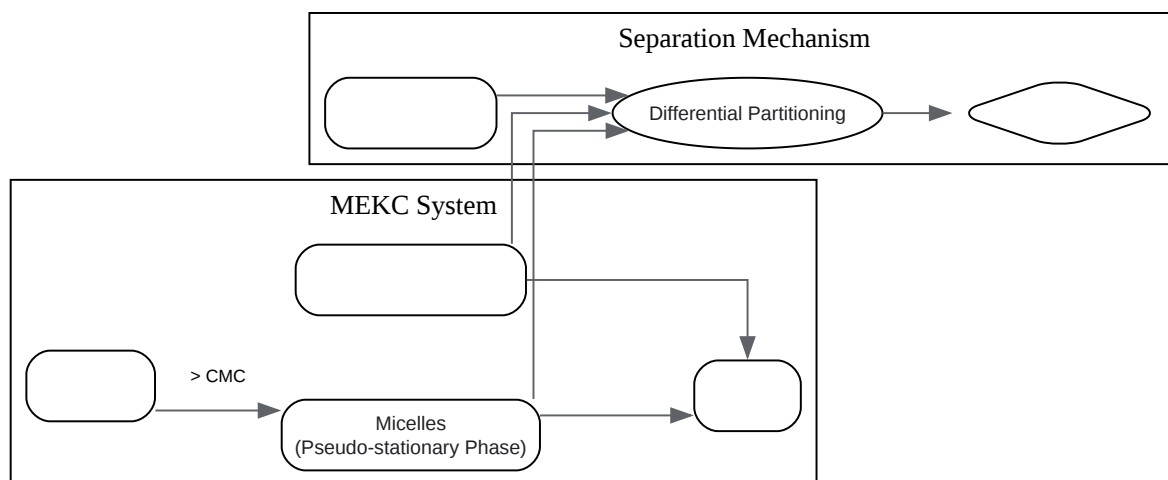
Data Presentation

The following table summarizes representative quantitative data that could be obtained from a validated MEKC method for **Quinoline Yellow** analysis. The values are indicative and may vary depending on the specific experimental conditions and sample matrix.

Parameter	Value
Migration Time (main peak)	5 - 10 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.99
Limit of Detection (LOD)	0.2 - 1 µg/mL
Limit of Quantification (LOQ)	0.6 - 3 µg/mL
Repeatability (RSD%)	< 2%
Reproducibility (RSD%)	< 5%
Recovery	95 - 105%

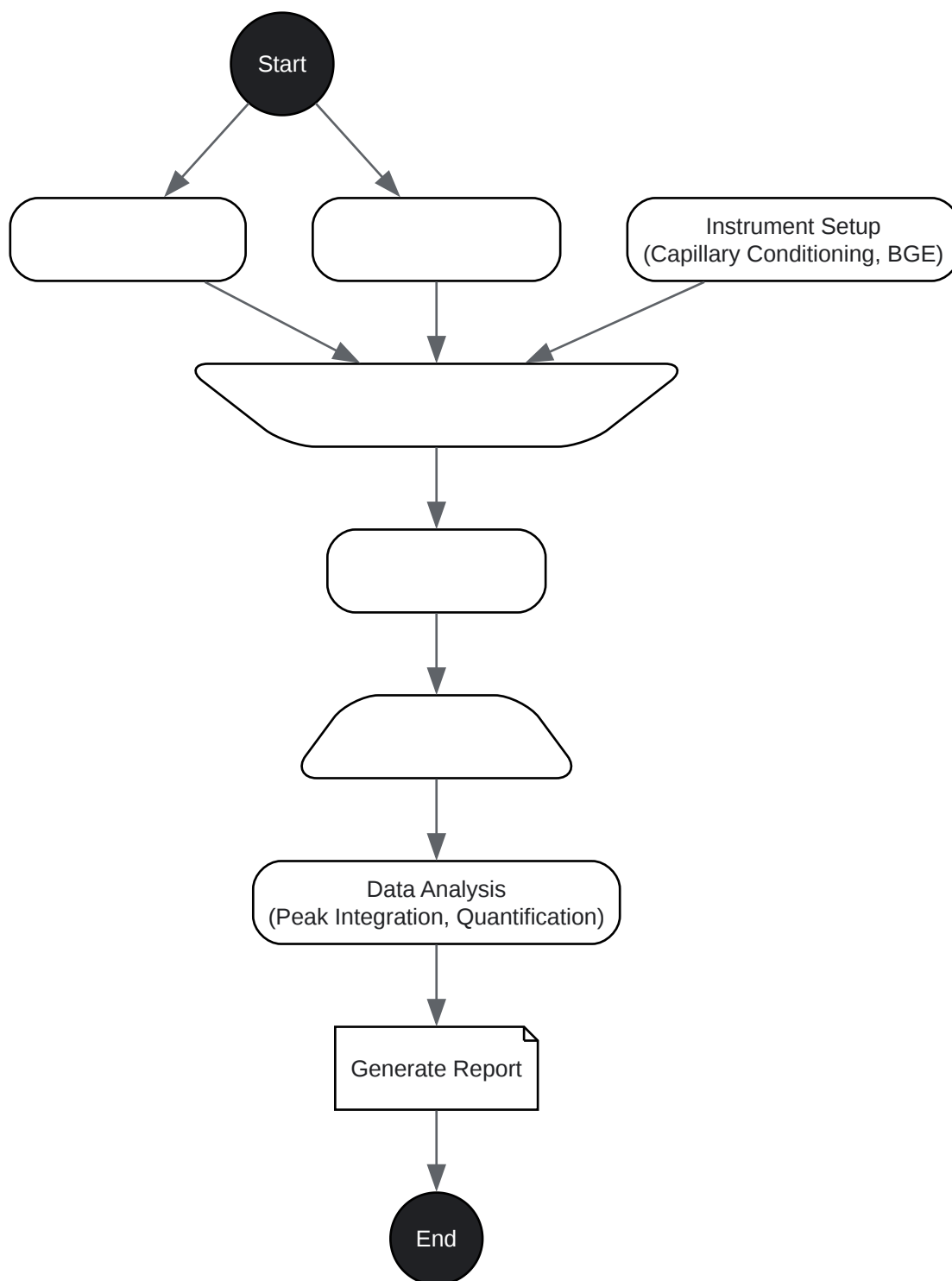
Visualizations

Logical Relationship of MEKC Principle



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Caption: Principle of Micellar Electrokinetic Chromatography.

Experimental Workflow for **Quinoline Yellow** Analysis[Click to download full resolution via product page](#)Caption: Workflow for **Quinoline Yellow** analysis by MEKC.

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- To cite this document: BenchChem. [Application Notes: Micellar Electrokinetic Chromatography for the Analysis of Quinoline Yellow]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133950#micellar-electrokinetic-chromatography-for-quinoline-yellow-analysis]

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